

Diisobutyl ether chemical properties and structure

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Compound of Interest

Compound Name: *Diisobutyl ether*

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Diisobutyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisobutyl ether (DIBE) is a colorless, flammable liquid with a characteristic ether-like odor. Its chemical formula is $C_8H_{18}O$, and it is structurally characterized by an oxygen atom bonded to two isobutyl groups. This guide provides an in-depth overview of the chemical properties, structure, and relevant experimental protocols for **diisobutyl ether**, tailored for a technical audience in research and development.

Chemical Structure and Identification

The structure of **diisobutyl ether** consists of two isobutyl groups linked through an ether oxygen. The IUPAC name is 1-isobutoxy-2-methylpropane.

Molecular Structure Visualization:

Caption: Molecular structure of **diisobutyl ether**.

Physicochemical Properties

A summary of the key physicochemical properties of **diisobutyl ether** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₈ O	
Molecular Weight	130.23 g/mol	
CAS Number	628-55-7	
IUPAC Name	1-isobutoxy-2-methylpropane	
Appearance	Colorless liquid	
Boiling Point	122 °C	
Density	0.760 g/mL	[1]
Flash Point	9 °C	
Solubility	Insoluble in water	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of **diisobutyl ether**.

¹H NMR Spectroscopy

The proton NMR spectrum of **diisobutyl ether** is characterized by three main signals corresponding to the different proton environments in the isobutyl groups.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.15	Doublet	2H	-O-CH ₂ -CH(CH ₃) ₂
~1.84	Multiplet	1H	-O-CH ₂ -CH(CH ₃) ₂
~0.90	Doublet	6H	-O-CH ₂ -CH(CH ₃) ₂

Note: Predicted chemical shifts. Actual values may vary slightly depending on the solvent and experimental conditions.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides information on the carbon skeleton of the molecule.

Chemical Shift (ppm)	Assignment
~77.5	-O-CH ₂ -CH(CH ₃) ₂
~28.5	-O-CH ₂ -CH(CH ₃) ₂
~19.5	-O-CH ₂ -CH(CH ₃) ₂

Note: Predicted chemical shifts. Actual values may vary slightly depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

The IR spectrum of **diisobutyl ether** is dominated by C-H and C-O stretching vibrations.

Wavenumber (cm ⁻¹)	Intensity	Assignment
2850-3000	Strong	C-H stretch (alkane)
~1370 & ~1390	Medium	C-H bend (gem-dimethyl)
1000-1300	Strong	C-O stretch (ether)

Mass Spectrometry

Electron ionization mass spectrometry of **diisobutyl ether** results in characteristic fragmentation patterns.

m/z	Relative Intensity	Proposed Fragment Ion
130	Low	[M] ⁺ (Molecular ion)
87	High	[M - C ₃ H ₇] ⁺
57	Very High (Base Peak)	[C ₄ H ₉] ⁺ (isobutyl cation)
41	High	[C ₃ H ₅] ⁺

Experimental Protocols

Synthesis of Diisobutyl Ether

1. Williamson Ether Synthesis

This method involves the reaction of an isobutyl halide with sodium isobutoxide.

- Reaction: (CH₃)₂CHCH₂ONa + (CH₃)₂CHCH₂Br → ((CH₃)₂CHCH₂)₂O + NaBr
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium metal in an excess of anhydrous isobutanol under an inert atmosphere (e.g., nitrogen or argon).
 - Once the sodium has completely reacted to form sodium isobutoxide, cool the solution to room temperature.
 - Slowly add isobutyl bromide to the reaction mixture with continuous stirring.
 - Heat the mixture to reflux for several hours to ensure the completion of the reaction.
 - After cooling, quench the reaction by carefully adding water.
 - Separate the organic layer and wash it with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and purify the **diisobutyl ether** by distillation.

2. Acid-Catalyzed Dehydration of Isobutanol

This method involves the dehydration of isobutanol using a strong acid catalyst.

- Reaction: $2 (\text{CH}_3)_2\text{CHCH}_2\text{OH} \xrightarrow{(\text{H}_2\text{SO}_4, \text{heat})} ((\text{CH}_3)_2\text{CHCH}_2)_2\text{O} + \text{H}_2\text{O}$
- Procedure:
 - Place isobutanol in a distillation apparatus.
 - Slowly and carefully add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
 - Heat the mixture to a temperature that allows for the distillation of the ether as it is formed, while unreacted alcohol condenses and returns to the reaction flask. The formation of **diisobutyl ether** can be a side reaction during the dehydration of isobutanol to isobutene. [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Collect the distillate, which will be a mixture of **diisobutyl ether** and water.
 - Separate the organic layer, wash it with a dilute sodium bicarbonate solution and then with water.
 - Dry the ether over anhydrous calcium chloride and purify by a final distillation.

Determination of Physicochemical Properties

1. Boiling Point Determination

The boiling point can be determined using a simple distillation setup or a micro-boiling point apparatus.

- Procedure (Simple Distillation):
 - Place a small volume of purified **diisobutyl ether** in a distillation flask with a few boiling chips.
 - Set up a simple distillation apparatus with a condenser and a collection flask.

- Heat the flask gently. The temperature at which the liquid actively boils and a stable temperature is recorded on the thermometer in the vapor path is the boiling point.

2. Density Measurement

The density can be measured using a pycnometer or a digital density meter.

- Procedure (Pycnometer):

- Weigh a clean, dry pycnometer.
- Fill the pycnometer with **diisobutyl ether**, ensuring no air bubbles are trapped.
- Thermostat the pycnometer to a specific temperature (e.g., 20 °C).
- Weigh the filled pycnometer.
- The density is calculated by dividing the mass of the ether by the volume of the pycnometer.

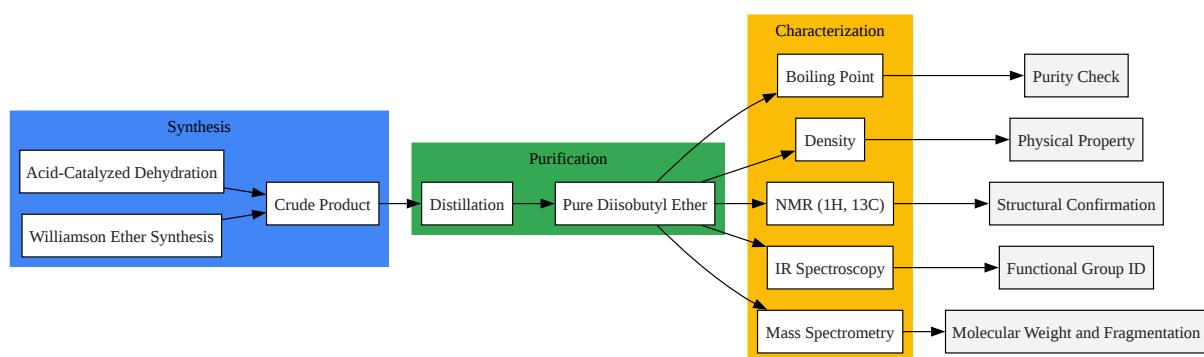
Safety and Handling

Diisobutyl ether is a highly flammable liquid and should be handled with appropriate safety precautions.[6][7][8][9]

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably in a fume hood.
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces.[6][7][8][9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from oxidizing agents.[6][7][8][9]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Logical Workflow for Analysis

The following diagram illustrates a typical workflow for the synthesis and characterization of **diisobutyl ether**.



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Caption: Workflow for **diisobutyl ether** synthesis and analysis.

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